

# Safety and handling of 2-Methoxy-5-(2-nitrovinyl)phenol

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## Compound of Interest

Compound Name: 2-Methoxy-5-(2-nitrovinyl)phenol

Cat. No.: B186240

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An In-depth Technical Guide to the Safe Handling of **2-Methoxy-5-(2-nitrovinyl)phenol**

## Abstract

This technical guide provides a comprehensive framework for the safe handling, storage, and disposal of **2-Methoxy-5-(2-nitrovinyl)phenol** (CAS No: 39816-35-8). Intended for researchers, chemists, and drug development professionals, this document synthesizes available data on the compound and its structural analogs to establish robust safety protocols. Given the limited direct toxicological data for this specific molecule, this guide employs a precautionary principle, extrapolating from the known hazards of the  $\beta$ -nitrostyrene and nitrophenol chemical classes.<sup>[1]</sup> The protocols herein are designed to be self-validating systems, emphasizing engineering controls, appropriate personal protective equipment (PPE), and a thorough understanding of the compound's chemical reactivity to ensure personnel safety and experimental integrity.

## Section 1: Compound Profile and Hazard Identification

**2-Methoxy-5-(2-nitrovinyl)phenol** is a nitrostyrene derivative utilized as an intermediate in organic synthesis, particularly in the development of novel pharmaceutical agents.<sup>[1][2]</sup> Its structure, featuring a reactive nitrovinyl group and a phenolic moiety, suggests a potential for significant biological activity and chemical reactivity.<sup>[1][3][4]</sup>

A critical review of publicly available safety literature reveals a significant lack of direct toxicological studies for **2-Methoxy-5-(2-nitrovinyl)phenol**.<sup>[1]</sup> Therefore, a conservative risk assessment must be constructed by analogy to structurally related compounds. The primary hazards are anticipated to stem from the general toxicity of  $\beta$ -nitrostyrenes and the irritant nature of substituted nitrophenols.<sup>[5][6][7]</sup>

### 1.1 Chemical and Physical Properties

Property	Value	Source
IUPAC Name	2-methoxy-5-[(E)-2-nitroethenyl]phenol	PubChem <sup>[8]</sup>
CAS Number	39816-35-8	SRIRAMCHEM <sup>[2]</sup>
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO <sub>4</sub>	PubChem <sup>[8]</sup>
Molecular Weight	195.17 g/mol	PubChem <sup>[8]</sup>
Appearance	Yellow crystalline solid (anticipated)	Inferred from analogs <sup>[9]</sup>

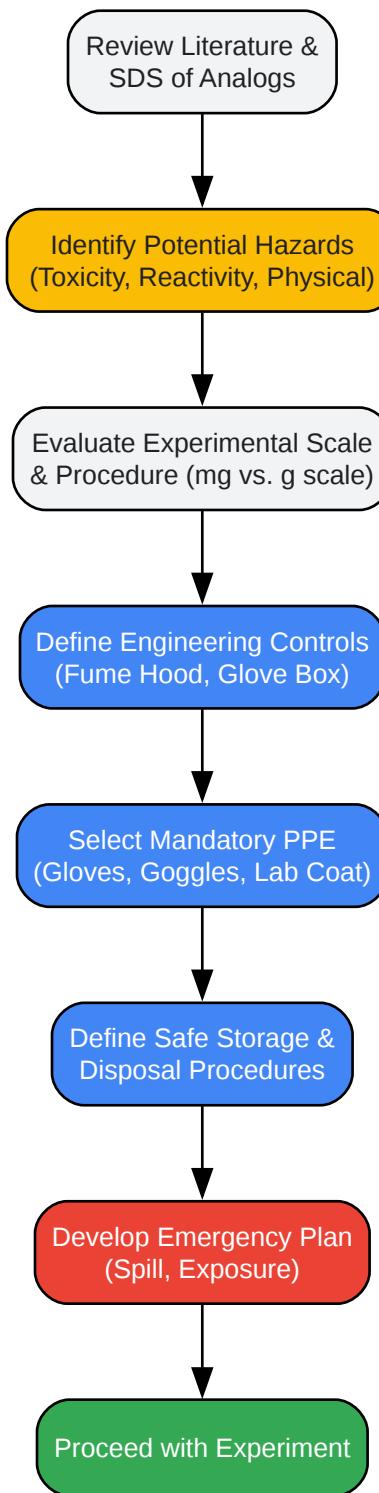
### 1.2 Anticipated Hazard Profile

The hazard classification below is extrapolated from safety data for the  $\beta$ -nitrostyrene class and the precursor 2-Methoxy-5-nitrophenol.

Hazard Class	Category	GHS Statement	Justification / Source
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	Based on 2-Methoxy-5-nitrophenol[6][7]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Based on 2-Methoxy-5-nitrophenol[6][7]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation	Based on 2-Methoxy-5-nitrophenol[6][7]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	Based on 2-Methoxy-5-nitrophenol[6][7]
Additional Unclassified Hazards	-	-	<p>Lachrymator: Some nitrovinyl compounds are known lachrymators.[5]</p> <p>Reactivity: The electron-withdrawing nitro group activates the vinyl double bond for nucleophilic attack. [5][10]</p> <p>Incompatible with strong bases, amines, thiols, and strong oxidizing agents.[5][10]</p> <p>Carcinogenicity: Some nitroalkenes are suspected to be carcinogenic.[5]</p>

### 1.3 Risk Assessment Workflow

A systematic approach to risk assessment is mandatory before commencing any work with this compound. The following workflow illustrates the essential decision-making process.



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Caption: Risk assessment workflow for handling **2-Methoxy-5-(2-nitrovinyl)phenol**.

## Section 2: Engineering Controls & Personal Protective Equipment (PPE)

The hierarchy of controls must be applied to mitigate risks. Engineering controls are the primary line of defense, supplemented by a mandatory, multi-layered PPE protocol.

### 2.1 Engineering Controls

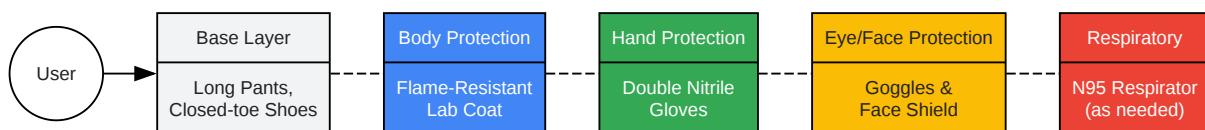
- Fume Hood: All manipulations of **2-Methoxy-5-(2-nitroviny)phenol**, including weighing, transfers, and reaction setups, must be performed inside a certified chemical fume hood to prevent inhalation of airborne particulates and vapors.[11]
- Ventilation: The laboratory must be well-ventilated to ensure any fugitive emissions are diluted and exhausted.
- Safety Equipment: An operational safety shower and eyewash station must be located in immediate proximity to the workstation.[6][12]

### 2.2 Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory. Standard laboratory attire (long pants, closed-toe shoes) is assumed.

- Hand Protection: Due to the lack of specific glove breakthrough time data, a conservative approach is required.
  - For Incidental Contact (Splash Protection): Heavy-duty nitrile gloves (minimum 8 mil thickness) are required.[5]
  - For Extended Contact or Immersion: Double-gloving, with a lighter nitrile glove as the inner layer and a heavy-duty nitrile or neoprene glove as the outer layer, is strongly recommended. Gloves must be inspected before use and changed immediately upon contamination.[13]
- Eye and Face Protection:
  - Chemical splash goggles meeting ANSI Z87.1 standards are mandatory at all times.[13]

- A full-face shield must be worn over the safety goggles during procedures with a heightened risk of splashing or energetic reaction, such as when working with larger quantities or during reaction quenching.[13][14]
- Body Protection: A flame-resistant lab coat should be worn and kept fully buttoned.[13] For large-scale operations, a chemical-resistant apron is also recommended.
- Respiratory Protection: If there is a risk of generating aerosols or dusts that cannot be contained by a fume hood, respiratory protection is required. A NIOSH-approved N95 dust mask is the minimum requirement for handling fine powders.[13]



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Caption: Multi-layered PPE protocol for maximum protection.

## Section 3: Safe Handling, Storage, and Disposal

### 3.1 Handling Procedures

- Work Area: Designate a specific area within the fume hood for handling this compound.
- Dispensing: When weighing the solid, use a spatula and exercise care to avoid creating dust. Tare a container on the balance, transfer the container to the fume hood, add the compound, and then return to the balance for weighing.
- Solution Preparation: Add solvents to the solid slowly to avoid splashing.
- Hygiene: Wash hands thoroughly with soap and water after handling, even if gloves were worn.[6] Do not eat, drink, or smoke in the laboratory.

### 3.2 Storage

Proper storage is critical to maintain the compound's integrity and ensure safety.

Parameter	Recommendation	Rationale / Source
Container	Tightly sealed, clearly labeled amber glass bottle.	Prevents contamination and degradation from light and air. <a href="#">[10]</a>
Location	A cool, dry, and well-ventilated chemical cabinet.	General best practice for chemical storage. <a href="#">[6]</a>
Security	Store in a locked cabinet or an area with controlled access.	Prevents unauthorized access to a hazardous substance. <a href="#">[6]</a>
Incompatibilities	Segregate from strong bases, strong oxidizing agents, amines, and other nucleophiles.	The nitrovinyl group is susceptible to nucleophilic attack (Michael addition). <a href="#">[5]</a> <a href="#">[10]</a>

### 3.3 Disposal

- All waste materials containing **2-Methoxy-5-(2-nitrovinyl)phenol**, including contaminated consumables (gloves, wipes, pipette tips) and residual chemical, must be treated as hazardous waste.[\[6\]](#)
- Collect waste in a dedicated, clearly labeled, and sealed hazardous waste container.
- Do not mix this waste stream with other chemical wastes.
- Disposal must be carried out through an approved waste disposal contractor, in strict accordance with all local, state, and federal regulations.[\[6\]](#)

## Section 4: Illustrative Synthesis & Purification Workflow

To provide context for handling, this section outlines a plausible synthesis of **2-Methoxy-5-(2-nitrovinyl)phenol**. This protocol is adapted from the well-established Henry reaction (nitroaldol condensation) used for its structural isomer.[\[9\]](#) The proposed starting materials are 3-hydroxy-4-methoxybenzaldehyde (isovanillin) and nitromethane.

#### 4.1 Experimental Protocol: Synthesis

- Materials:

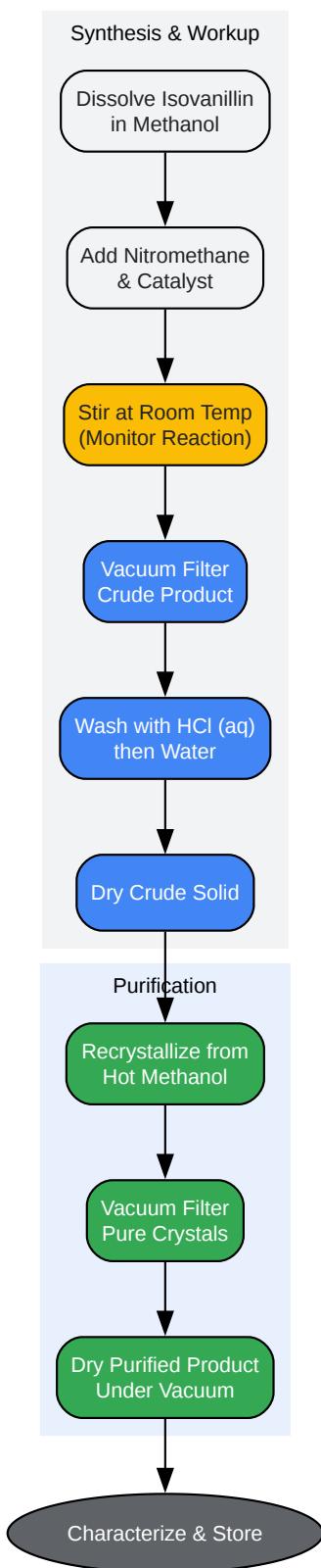
- 3-hydroxy-4-methoxybenzaldehyde (isovanillin)
- Nitromethane
- Methanol
- n-Butylamine (catalyst)
- 0.1 M Hydrochloric acid (HCl)
- Deionized water

- Procedure:

- Reaction Setup: In a suitable flask inside a fume hood, dissolve 10 g of isovanillin in ~15 mL of methanol with stirring.
- Reagent Addition: To this solution, add 3.4 mL of nitromethane, followed by 0.5 g of n-butylamine catalyst. The solution will change color.
- Reaction: Cap the vessel and allow it to stand at ambient temperature. The reaction progress should be monitored (e.g., by TLC). The mixture may solidify over several hours.
- Workup: Break up the solid mass. Add a small amount of methanol (~5 mL) to create a slurry. Filter the crude product using a Büchner funnel under vacuum.
- Acid Wash: Wash the collected solid on the filter with approximately 100 mL of 0.1 M HCl. This neutralizes the catalyst and protonates the phenoxide, often resulting in a color change to bright yellow.[9]
- Final Wash: Wash the solid with deionized water to remove residual acid and salts. Allow the solid to air-dry on the filter.

#### 4.2 Experimental Protocol: Purification by Recrystallization

- Solvent Selection: Hot methanol or ethanol are often effective for recrystallizing phenolic compounds.<sup>[9][11]</sup> The ideal solvent dissolves the compound when hot but not when cold.
- Procedure:
  - Dissolution: Place the crude, dry solid in an Erlenmeyer flask. Add a minimal amount of hot methanol while stirring and heating on a hot plate until the solid just dissolves.
  - Cooling: Remove the flask from the heat, cover it, and allow it to cool slowly to room temperature. Pure crystals should begin to form.
  - Chilling: To maximize yield, place the flask in an ice bath for 20-30 minutes.
  - Isolation: Collect the purified crystals by vacuum filtration.
  - Drying: Wash the crystals with a small amount of ice-cold methanol and dry them under vacuum.



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Caption: Illustrative workflow for the synthesis and purification of **2-Methoxy-5-(2-nitroviny)phenol**.

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